

Potential Sources of N-nitroso-nifedipine Contamination: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-nifedipine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential sources of **N-nitroso-nifedipine** contamination in pharmaceutical products. **N-nitroso-nifedipine** is a nitrosamine impurity that can form from the drug substance nifedipine and is of significant concern due to the classification of many nitrosamines as probable human carcinogens.[1][2] This document outlines the formation pathways, potential root causes in the manufacturing process and drug product lifecycle, and analytical methodologies for detection. It is intended to serve as a resource for researchers, scientists, and drug development professionals involved in ensuring the safety and quality of nifedipine-containing medicines.

Formation Pathways of N-nitroso-nifedipine

N-nitroso-nifedipine, chemically known as dimethyl 2,6-dimethyl-4-(2-nitrophenyl)-1-nitroso-1,4-dihydropyridine-3,5-dicarboxylate, is the N-nitroso derivative of the secondary amine present in the dihydropyridine ring of the nifedipine molecule.[3][4] The primary mechanism for its formation is the reaction of nifedipine with a nitrosating agent.[4]

Key Chemical Reaction:

The formation of **N-nitroso-nifedipine** involves the nitrosation of the secondary amine in the dihydropyridine ring of nifedipine. This reaction typically occurs in the presence of nitrosating agents, which are often derived from nitrite salts (e.g., sodium nitrite) under acidic conditions.[5] The reaction can be summarized as follows:

Nifedipine (contains a secondary amine) + Nitrosating Agent (e.g., from Nitrite) → **N-nitroso-nifedipine**

While the formation of **N-nitroso-nifedipine** is a potential risk, some studies suggest that dihydropyridine compounds like nifedipine may preferentially undergo oxidative aromatization to form pyridine analogs rather than N-nitrosation under certain conditions.[6] However, the potential for **N-nitroso-nifedipine** formation remains a critical consideration for risk assessment.

Potential Sources of Contamination Throughout the Product Lifecycle

The introduction of precursors—nifedipine and nitrosating agents—can occur at various stages of the manufacturing process and during the product's shelf life. A thorough risk assessment should consider all potential sources.[1][7]

Active Pharmaceutical Ingredient (API) Synthesis

During the synthesis of nifedipine, there is a potential for the introduction of residual nitrosating agents or their precursors. While the synthesis of nifedipine itself does not inherently involve nitrosating agents, contamination can arise from:

- **Raw Materials and Reagents:** Nitrite impurities may be present in starting materials, reagents, or solvents used in the synthesis of nifedipine.[5]
- **Cross-Contamination:** If the same equipment is used for manufacturing processes that involve nitrosating agents, cross-contamination can occur.[8]
- **Degradation of Starting Materials:** Certain starting materials or intermediates may degrade to form reactive nitrogen species that can act as nitrosating agents.

Drug Product Manufacturing

The formulation of the final drug product presents several opportunities for the introduction of nitrosating agents that can react with nifedipine:

- **Excipients:** Many common pharmaceutical excipients can contain trace amounts of nitrites. These can be a significant source of nitrosating agents, especially during wet granulation processes where the presence of water can facilitate the reaction.^[9]
- **Water:** Process water used during manufacturing can be a source of nitrites.^[9]
- **Manufacturing Environment:** Oxides of nitrogen (NO_x) in the manufacturing environment can also act as nitrosating agents.

Degradation of Nifedipine and Drug Product

Nifedipine is known to be susceptible to degradation, particularly when exposed to light.^{[10][11]}

- **Photodegradation:** Exposure of nifedipine to daylight or UV light can lead to the formation of nitroso and nitro-pyridine analogs.^{[10][11]} Specifically, daylight irradiation has been reported to cause the formation of a nitrosophenylpyridine product.^[12]
- **Interaction with Other Drugs:** In combination drug products, nifedipine's degradation pathway can be altered. For instance, in the presence of atenolol, the formation of nitro- and nitroso-pyridine analogs of nifedipine was observed.^[11]
- **Storage Conditions:** Inadequate packaging that does not protect from light can lead to the degradation of nifedipine and the potential formation of **N-nitroso-nifedipine** during storage.^[12] High temperatures and humidity can also accelerate degradation reactions.

Quantitative Data on N-nitroso-nifedipine

Quantitative data on the levels of **N-nitroso-nifedipine** in commercial drug products is not widely available in published literature. The primary sources of quantitative information are from regulatory limits and forced degradation studies.

Regulatory Limits

Regulatory agencies have established acceptable intake (AI) limits for various nitrosamine impurities to ensure patient safety. The US Food and Drug Administration (FDA) has set an AI limit for **N-nitroso-nifedipine**.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Impurity	Regulatory Body	Acceptable Intake (AI) Limit
N-nitroso-nifedipine	US FDA	1500 ng/day [18]

Data from In Vitro and Forced Degradation Studies

Forced degradation studies are conducted under stress conditions (e.g., acid, base, oxidation, light, heat) to identify potential degradation products and are not necessarily representative of contamination levels in final drug products.

Study Type	Conditions	Result	Reference
In vitro nitrosation	Incubation of nifedipine with sodium nitrite for 6 hours	Yield of N-nitroso compound ranged from 37% to 45% of the theoretical maximum.	[19]
Forced Degradation (Acid)	Nifedipine in 0.1 N HCl at 80°C for 6 hours	89.19% degradation of nifedipine.	[20]
Forced Degradation (Alkali)	Nifedipine in 0.1 N NaOH at 80°C for 6 hours	67.74% degradation of nifedipine.	[20]
Forced Degradation (Oxidative)	Nifedipine in 3% H2O2 at 80°C for 6 hours	72% degradation of nifedipine.	[20]
Photodegradation	Nifedipine exposed to a 40 W tungsten lamp	The reaction kinetics were initially zero-order and then transitioned to first-order.	[21]
Photodegradation with Atenolol	Stress conditions on a combination of nifedipine and atenolol	Formation of a new degradation product at ~2% (trace levels <0.1% from nifedipine alone). This product is postulated to arise from an intermediate in the formation of nitro- and nitroso-pyridine analogs.	[11]

Experimental Protocols and Workflows

The detection and quantification of **N-nitroso-nifedipine** at trace levels require highly sensitive and specific analytical methods. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a commonly employed technique.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

Representative Experimental Protocol: LC-MS/MS Analysis of N-nitroso-nifedipine in Tablets

This protocol is a representative example synthesized from various sources for the analysis of nitrosamine impurities in solid dosage forms.

1. Sample Preparation:

- Accurately weigh and crush a sufficient number of nifedipine tablets to obtain a representative sample.
- Transfer a portion of the powdered tablets, equivalent to a target concentration of the active pharmaceutical ingredient (e.g., 20 mg/mL), into a suitable centrifuge tube.
- Add a precise volume of an appropriate solvent (e.g., methanol).
- Vortex the mixture for 1-2 minutes to ensure thorough mixing.
- Place the sample on a mechanical shaker for approximately 40 minutes to facilitate extraction.
- Centrifuge the sample at a high speed (e.g., 4500 rpm) for 15 minutes to separate the solid excipients.
- Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial for analysis.

2. Chromatographic Conditions:

- Instrument: High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).
- Column: A suitable reversed-phase column, such as a C18 column.

- Mobile Phase: A gradient or isocratic mixture of solvents, for example, acetonitrile and water with a modifier like formic acid or ammonium acetate.
- Flow Rate: A typical flow rate would be in the range of 0.2-0.5 mL/min.
- Injection Volume: 5-10 μ L.
- Column Temperature: Maintained at a constant temperature, e.g., 40°C.

3. Mass Spectrometric Conditions:

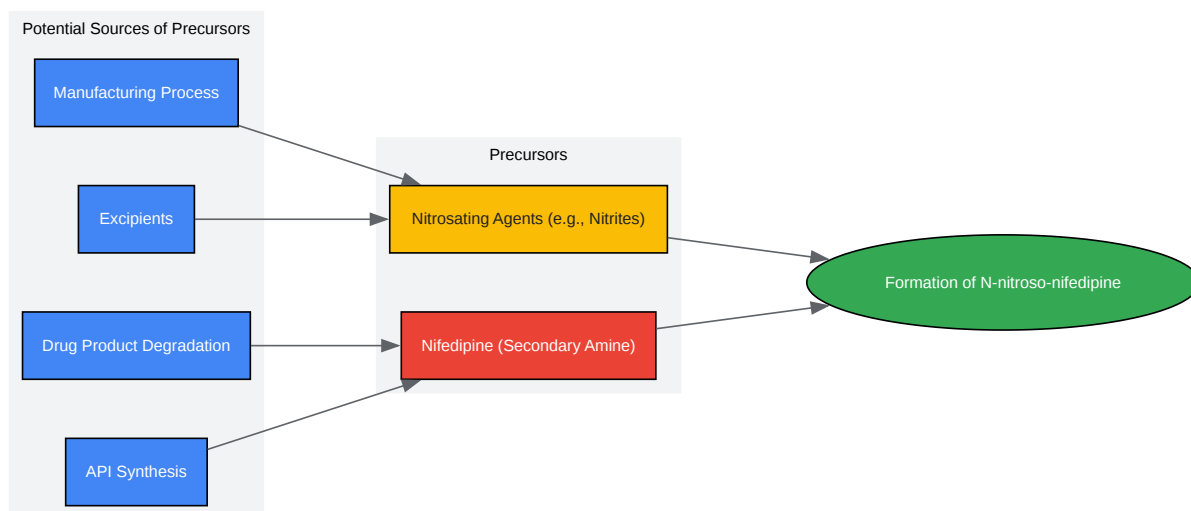
- Ionization Source: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI), operated in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
- MRM Transitions: Specific precursor-to-product ion transitions for **N-nitroso-nifedipine** would need to be determined using a reference standard.
- Source Parameters: Optimized source temperature, gas flows, and voltages to achieve maximum signal intensity for the analyte.

4. Quantification:

- A calibration curve is constructed using certified reference standards of **N-nitroso-nifedipine** at various concentrations.
- The concentration of **N-nitroso-nifedipine** in the sample is determined by comparing its peak area to the calibration curve.
- An internal standard may be used to improve the accuracy and precision of the quantification.

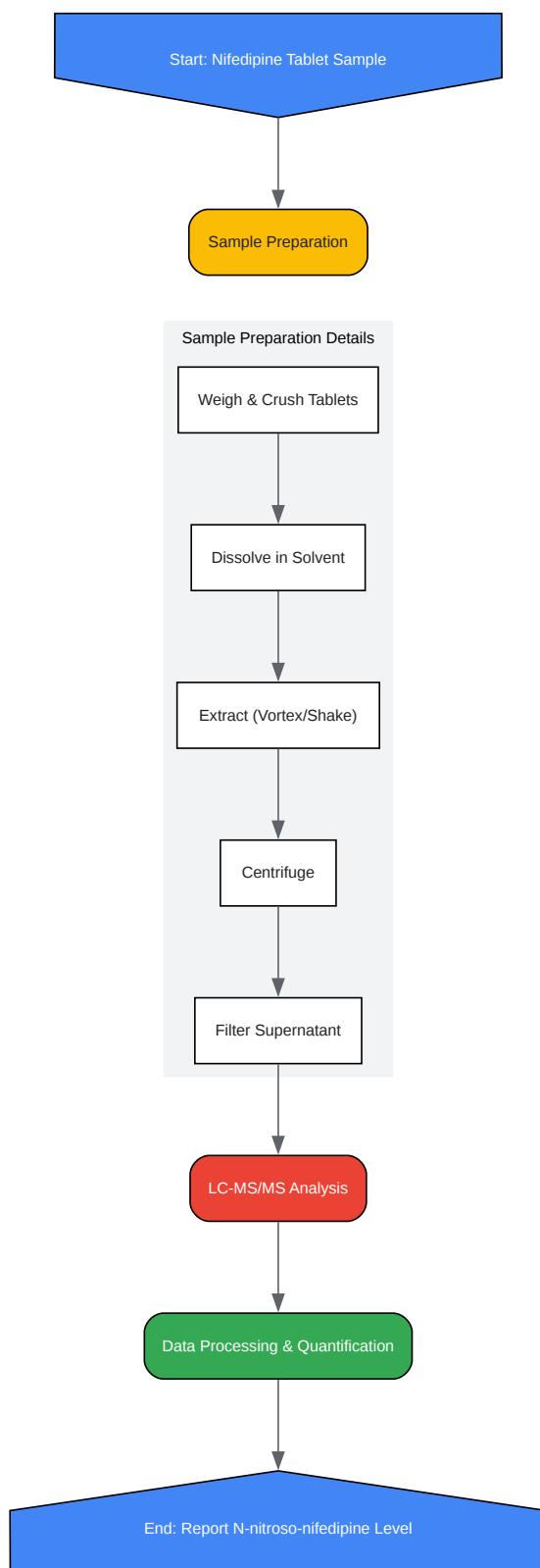
Diagrams of Workflows and Pathways

The following diagrams, generated using the DOT language for Graphviz, illustrate key logical relationships, experimental workflows, and a generalized signaling pathway relevant to **N-nitroso-nifedipine**.



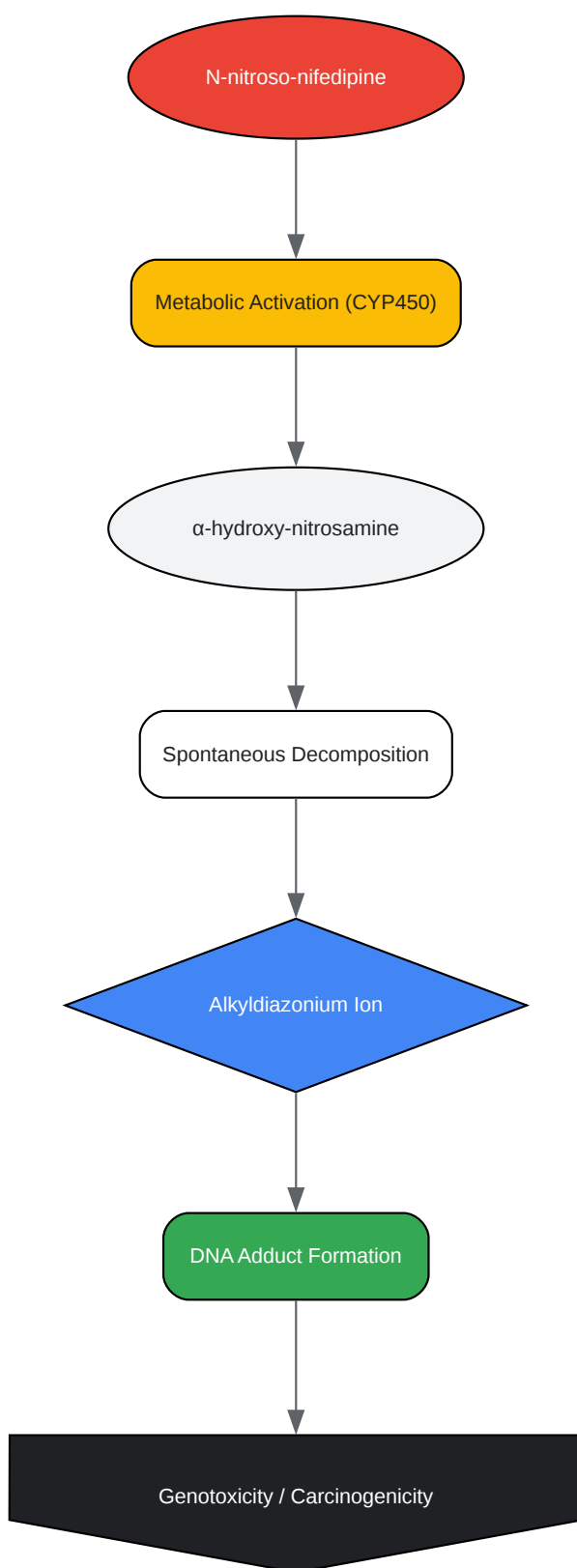
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Figure 1: Logical relationship of precursor sources leading to the formation of **N-nitroso-nifedipine**.



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Figure 2: Experimental workflow for the analysis of **N-nitroso-nifedipine** in tablets.



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Figure 3: Generalized metabolic activation pathway of nitrosamines leading to genotoxicity.

Conclusion

The potential for **N-nitroso-nifedipine** contamination in nifedipine-containing drug products is a valid concern that requires careful consideration throughout the product lifecycle. The primary sources of contamination are the presence of nitrosating agent precursors in raw materials and excipients, as well as the degradation of nifedipine, particularly through exposure to light. A thorough risk assessment, as recommended by regulatory agencies, is crucial to identify and mitigate the risks of **N-nitroso-nifedipine** formation.^{[1][2][7][26]} This includes stringent control of raw materials, optimization of manufacturing processes to avoid conditions conducive to nitrosation, and the use of appropriate packaging to protect the drug product from light. Sensitive and validated analytical methods, such as LC-MS/MS, are essential for the detection and quantification of **N-nitroso-nifedipine** to ensure that its levels remain below the acceptable intake limit, thereby safeguarding patient health. Continued research and vigilance are necessary to fully understand and control the risks associated with this and other nitrosamine impurities in pharmaceuticals.

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